benchmarking the performance of 1,7-naphthyridine-based materials

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Compound of Interest

Compound Name:	*1,7-Naphthyridine-2-carbaldehyde*
CAS No.:	*1351516-00-1*
Cat. No.:	*B1403406*

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Benchmarking the 1,7-Naphthyridine Scaffold

A Comparative Guide for Medicinal Chemistry & Materials Applications

Executive Summary

The 1,7-naphthyridine scaffold represents a critical "scaffold hopping" alternative to the ubiquitous quinoline and isoquinoline motifs. While historically overshadowed by its 1,8-isomer (famous for nalidixic acid derivatives), the 1,7-isomer has emerged as a privileged structure in modern kinase inhibitor design (e.g., c-Met, PIP4K2A) and electron-deficient materials.

This guide objectively benchmarks 1,7-naphthyridine against its structural analogues.[1] Our analysis reveals that while 1,7-naphthyridine presents higher synthetic challenges than quinolines, it offers superior aqueous solubility and distinct hydrogen-bonding vectors that are crucial for selectivity in Type II kinase inhibitors.

Structural & Electronic Benchmarking

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To understand the utility of 1,7-naphthyridine, one must compare its physicochemical profile with its direct competitors: Quinoline (the parent carbocycle) and 1,8-Naphthyridine (the most common isomer).

Comparative Physicochemical Profile[1]

The introduction of the second nitrogen atom at the 7-position significantly alters the electronic landscape compared to quinoline.

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Property	Quinoline	1,7-Naphthyridine	1,8-Naphthyridine	Impact on Performance
LogP (Calc)	~2.0 - 2.1	~1.63	~1.5 - 1.7	Solubility: 1,7-Naphthyridine is less lipophilic than quinoline, improving aqueous solubility in drug formulations.[1]
H-Bond Acceptors	1 (N1)	2 (N1, N7)	2 (N1, N8)	Binding: The N7 nitrogen provides a unique vector for H-bonding in the "hinge region" of kinases, distinct from the N8 position.
Dipole Moment	~2.2 D	~2.4 D	~4.0 D	Permeability: The moderate dipole of the 1,7-isomer balances membrane permeability better than the highly polar 1,8-isomer.
Basicity (pKa)	4.94	~3.6	3.4	Ionization: Reduced basicity compared to quinoline reduces non-specific protein

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	binding (off-target effects).[1]

Electronic Deficiency & Materials Utility

The 1,7-naphthyridine ring is electron-deficient (π-deficient).[1] In materials science, specifically Organic Light Emitting Diodes (OLEDs), this property is exploited for Electron Transport Materials (ETM).

- Benchmark: Compared to Phenanthroline, 1,7-naphthyridine derivatives often exhibit higher triplet energy levels (

  ), preventing reverse energy transfer in phosphorescent OLEDs.

Performance in Drug Discovery: Kinase Inhibition[2]

The primary application of 1,7-naphthyridine lies in medicinal chemistry as a bioisostere for quinoline to improve selectivity.

Case Study: PIP4K2A Inhibition (BAY-091/BAY-297)

Recent high-throughput screenings identified the 1,7-naphthyridine core as a potent scaffold for inhibiting PIP4K2A, a lipid kinase involved in tumor metabolism.[1]

- The Challenge: Quinoline-based inhibitors often suffer from poor metabolic stability and broad-spectrum toxicity (promiscuity).[1]
- The 1,7-Naphthyridine Solution:
  - Selectivity: The scaffold fits into the ATP-binding pocket where the N1 and N7 atoms can interact with specific residues (e.g., Lysine/Aspartic acid) that are inaccessible to quinolines.
  - Potency: Derivatives like BAY-297 achieved IC50 values < 10 nM.[1][2]
  - Metabolic Stability: The scaffold is less prone to oxidative metabolism at the 2,3-positions compared to quinoline.

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SAR Decision Logic

The following diagram illustrates the decision process for selecting 1,7-naphthyridine over alternatives during Lead Optimization.

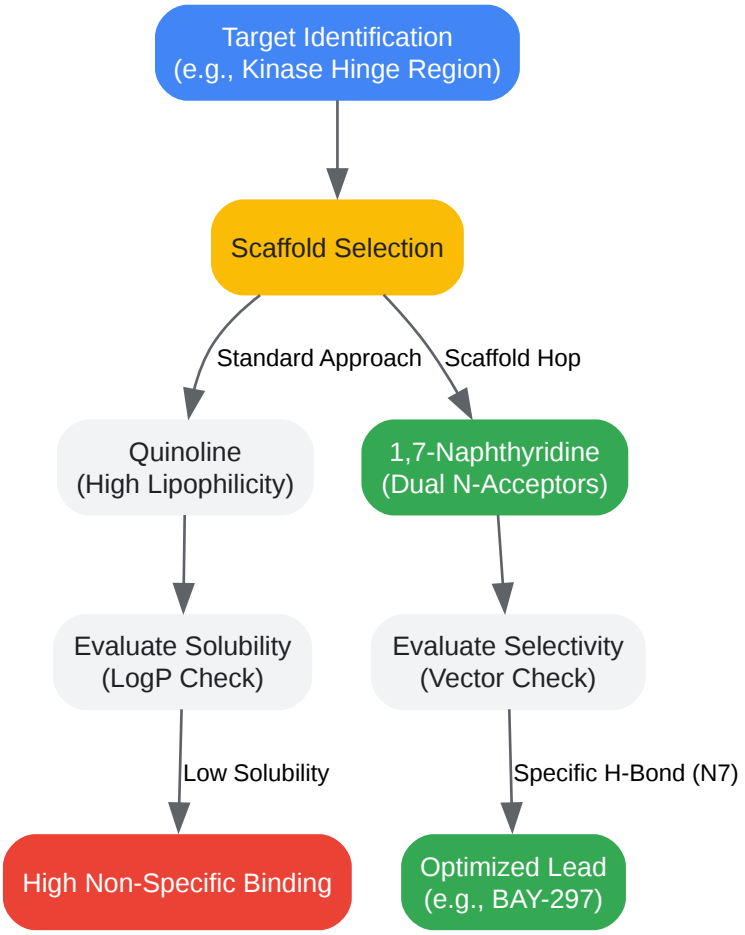

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Figure 1: Strategic decision tree for selecting 1,7-naphthyridine during Structure-Activity Relationship (SAR) studies.

Synthetic Accessibility & Protocols

A major barrier to adopting 1,7-naphthyridines is the perceived synthetic difficulty compared to quinolines. Below is a validated workflow and a specific protocol for the core synthesis.

Synthesis Workflow (Friedländer Annulation)

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The most robust method involves the condensation of 2-amino-3-formylpyridine with a ketone.[1]

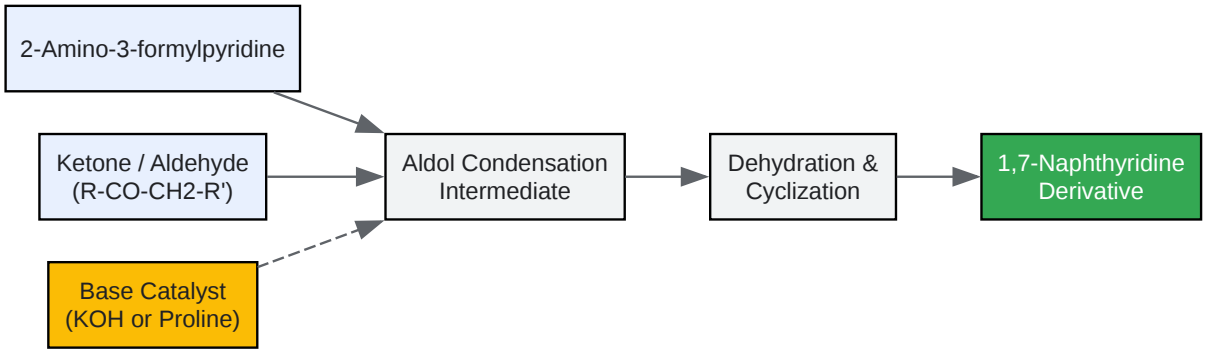

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Figure 2: The Friedländer annulation pathway for constructing the 1,7-naphthyridine core.[1]

Protocol A: Synthesis of 1,7-Naphthyridine Core

Based on modified Friedländer methodology (Ref 1, 3).

Reagents:

- 2-Amino-3-pyridinecarboxaldehyde (1.0 equiv)[1]
- Acetone or appropriate ketone (1.2 equiv)[1]
- Ethanolic KOH (10%) or L-Proline (Organocatalytic route)[1]

Step-by-Step:

- Dissolution: Dissolve 2-amino-3-pyridinecarboxaldehyde (5 mmol) in Ethanol (20 mL).
- Addition: Add the ketone (6 mmol) followed by dropwise addition of 10% ethanolic KOH (2 mL).
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor via TLC (System: 5% MeOH in DCM). Note: The spot for 1,7-naphthyridine will be more polar than the starting aldehyde.

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- Workup: Cool to room temperature. Evaporate solvent under reduced pressure.
- Extraction: Redissolve residue in DCM (50 mL) and wash with water (2 x 20 mL) to remove base.
- Purification: Dry organic layer over

  . Purify via flash column chromatography (Silica gel, Hexane/EtOAc gradient).[1]

Validation Point: The formation of the 1,7-naphthyridine ring is confirmed by the appearance of a characteristic downfield doublet (~9.0 ppm) in

-NMR corresponding to the proton adjacent to the N1 nitrogen.

Protocol B: Kinase Inhibition Assay (ADP-Glo)

To benchmark biological activity (e.g., against PIP4K2A), use a luminescent ADP detection assay.

Step-by-Step:

- Preparation: Prepare 1,7-naphthyridine test compounds in 100% DMSO (10 mM stock). Serial dilute (1:3) to generate an 8-point dose-response curve.[1]
- Enzyme Mix: Dilute recombinant PIP4K2A kinase (0.5 ng/µL) in reaction buffer (40 mM Tris pH 7.5, 20 mM

  , 0.1 mg/mL BSA).
- Incubation: Add 2 µL of compound and 4 µL of Enzyme Mix to a 384-well plate. Incubate for 15 min at RT.
- Substrate Start: Add 4 µL of Substrate Mix (ATP + Lipid substrate).[1] Final ATP concentration should be at

  (approx. 10 µM).[1]
- Reaction: Incubate for 60 min at RT.

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- Detection: Add 10 µL of ADP-Glo™ Reagent (stops reaction, consumes remaining ATP).[1] Incubate 40 min.
- Development: Add 20 µL of Kinase Detection Reagent (converts ADP to ATP -> Luciferase light).[1] Incubate 30 min.
- Read: Measure luminescence on a plate reader. Calculate

  using a 4-parameter logistic fit.

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